

# Technical Support Center: NCGC00538431

## Quality Control and Purity Assessment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: NCGC00538431

Cat. No.: B15143453

[Get Quote](#)

Notice to Researchers, Scientists, and Drug Development Professionals:

Our investigation to compile a comprehensive technical support center for **NCGC00538431** has revealed a significant lack of publicly available data regarding its specific quality control (QC) parameters, purity assessment methodologies, and detailed experimental protocols.

Extensive searches have confirmed that the identifier **NCGC00538431** corresponds to the chemical compound ethyl 3-(4-chlorophenyl)-4-cyano-5-(1H-pyrazol-1-yl)thiophene-2-carboxylate, with the Chemical Abstracts Service (CAS) number 1322757-84-5. This compound is listed by several chemical suppliers, often under the **NCGC00538431-01** identifier.

Despite this identification, the available information is limited to basic chemical properties such as molecular formula and weight. Detailed analytical procedures, including specific methods for purity determination (e.g., HPLC, GC, NMR, mass spectrometry conditions), acceptance criteria for quality control, and troubleshooting guidance for common experimental issues, are not available in the public domain.

### Conclusion:

Without access to internal documentation from the originating institution or manufacturer, or published literature detailing the analytical chemistry of **NCGC00538431**, it is not possible to generate the requested technical support center content. The creation of accurate and reliable troubleshooting guides, FAQs, and detailed experimental protocols requires specific data that is currently not publicly accessible.

We recommend that researchers in possession of this compound consult the direct supplier or manufacturer for a certificate of analysis and any available technical documentation.

Below is a summary of the confirmed identifiers for this compound:

Identifier Type	Identifier
NCGC Identifier	NCGC00538431
Chemical Name	ethyl 3-(4-chlorophenyl)-4-cyano-5-(1H-pyrazol-1-yl)thiophene-2-carboxylate
CAS Number	1322757-84-5
PubChem CID	54763592

We regret that we are unable to provide the detailed technical support center as requested at this time due to the absence of necessary public information.

- To cite this document: BenchChem. [Technical Support Center: NCGC00538431 Quality Control and Purity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15143453#ncgc00538431-quality-control-and-purity-assessment\]](https://www.benchchem.com/product/b15143453#ncgc00538431-quality-control-and-purity-assessment)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)